

Comparative Analysis of Ro 18-3981 and Other Dihydropyridine Calcium Channel Blockers

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Compound of Interest

Compound Name: Ro 18-3981

Cat. No.: B1679454

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This guide provides a comparative analysis of the dihydropyridine calcium channel blocker **Ro 18-3981** with other cardiovascular agents, specifically darodipine and nifedipine. The data is based on in-vitro experiments assessing their effects on myocardial Ca²⁺ channels and contractile force.

Data Summary

The following tables summarize the key quantitative findings from the comparative studies.

Table 1: Inhibition of Myocardial Ca²⁺ Current (ICa)[1][2]

Compound	Holding Potential (Vh)	IC50 (nM)
Ro 18-3981	-50 mV	100
-20 mV	2.3	
Darodipine	Not Specified	Not Specified
Nifedipine	Not Specified	Not Specified

Table 2: Negative Inotropic Effect on Guinea-Pig Left Atria[1][2]

Compound	Extracellular K+ (mM)	Negative Inotropic IC50 (nM)	Fold Reduction in IC50 with Increased K+
Ro 18-3981	5.9	137	137
24	1		
Darodipine	5.9	Not Specified	8
24	Not Specified		
Nifedipine	5.9	Not Specified	20
24	Not Specified		

Table 3: Binding Affinity to Dihydropyridine Receptor[1][2]

Compound	Binding Site	KD (nM)
Ro 18-3981	(+)-[3H]-PN 200-110	1.0

Experimental Protocols

Inhibition of Myocardial Ca²⁺ Current[1][2]

- Cell Preparation: Isolated cardiac myocytes were prepared from guinea pigs.
- Voltage Clamp Experiments: Whole-cell voltage-clamp experiments were conducted to measure the Ca²⁺ current (ICa).
- Experimental Conditions: The inhibition of the Ca²⁺ current by **Ro 18-3981** was measured at two different membrane holding potentials: -50 mV and -20 mV. Myocytes were depolarized to +10 mV from these holding potentials.
- Data Analysis: The concentration of the drug that caused 50% inhibition of the Ca²⁺ current (IC₅₀) was determined.

Negative Inotropic Effect[1][2]

- Tissue Preparation: Isolated, electrically-stimulated left atria from guinea pigs were used.
- Experimental Setup: The atria were placed in an organ bath and stimulated electrically to contract.
- Drug Application: The dihydropyridines were added to the bath in increasing concentrations.
- Measurement: The reduction in contractile force (negative inotropic effect) was measured.
- Potassium Concentration: The experiment was performed at two different extracellular potassium concentrations (5.9 mM and 24 mM) to assess the potential-dependent effects.
- Data Analysis: The IC50 values for the reduction in contractile force were calculated.

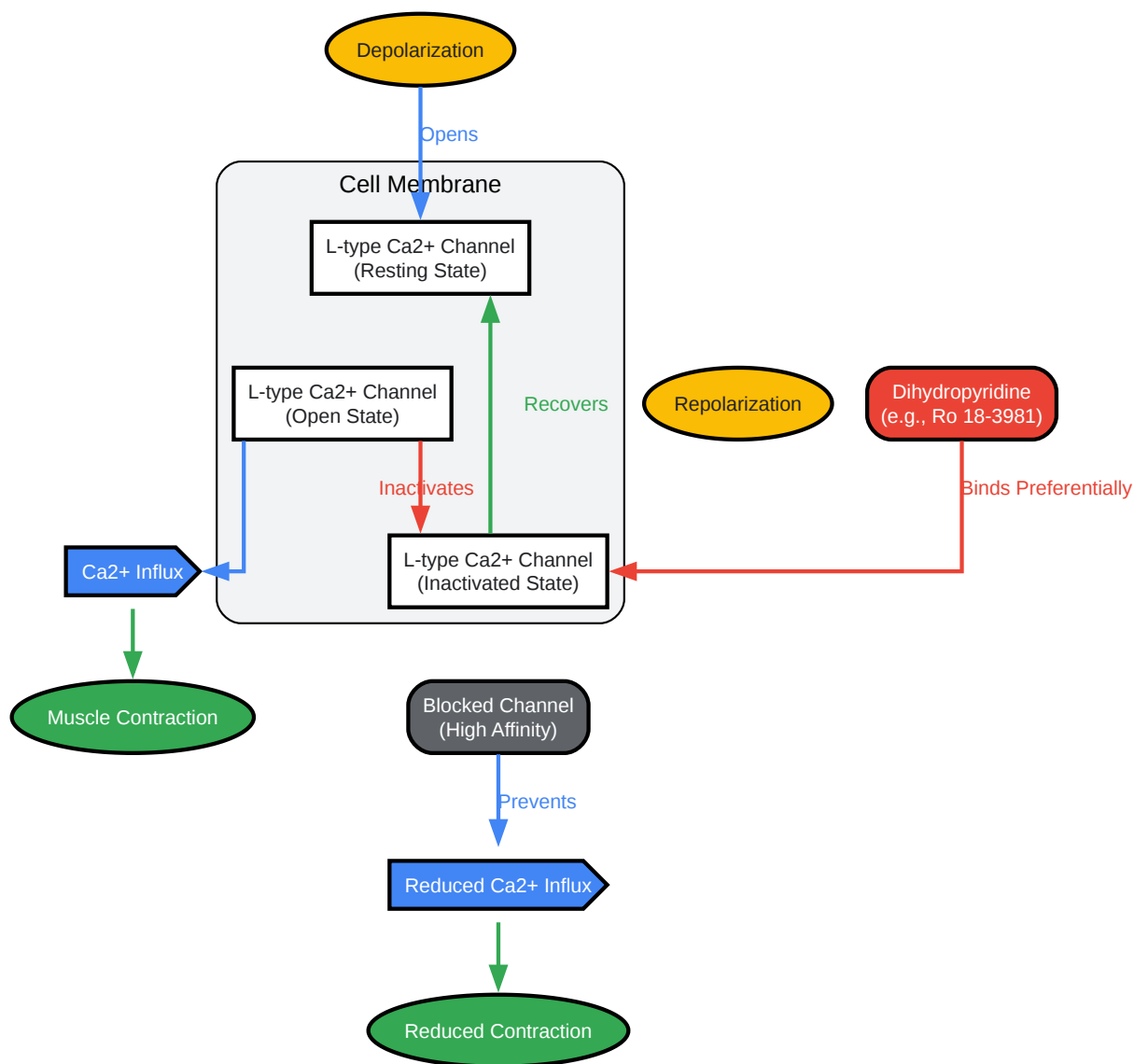
Receptor Binding Assay[1][2]

- Membrane Preparation: Cardiac membranes were prepared from guinea pigs.
- Radioligand Binding: The affinity of **Ro 18-3981** for the dihydropyridine binding site was determined using the radioligand (+)-[3H]-PN 200-110.
- Data Analysis: The dissociation constant (KD) was calculated to quantify the binding affinity.

Visualizations

Mechanism of Action of Dihydropyridine Calcium Channel Blockers

The following diagram illustrates the proposed mechanism of action for dihydropyridine calcium channel blockers like **Ro 18-3981**, which involves state-dependent binding to the L-type calcium channel.



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Caption: State-dependent blockade of L-type Ca^{2+} channels by dihydropyridines.

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References

- 1. Inhibition of myocardial Ca²⁺ channels by three dihydropyridines with different structural features: potential-dependent blockade by Ro 18-3981 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of myocardial Ca²⁺ channels by three dihydropyridines with different structural features: potential-dependent blockade by Ro 18-3981 - PubMed [pubmed.ncbi.nlm.nih.gov]
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